

Application Notes: The ADDP/Tributylphosphine Reagent System in Modern Organic Synthesis

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Compound of Interest

Compound Name: 1,1'-(Azodicarbonyl)-dipiperidine

CAS No.: 871024-86-1

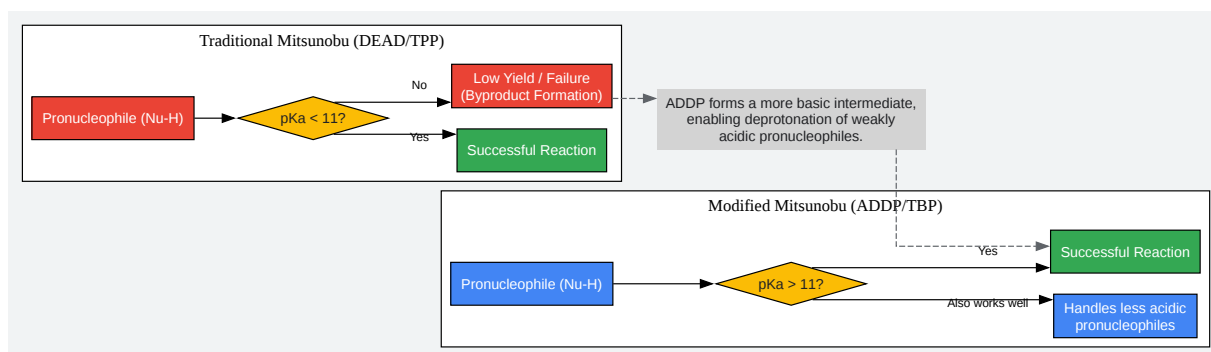
Cat. No.: B15544324

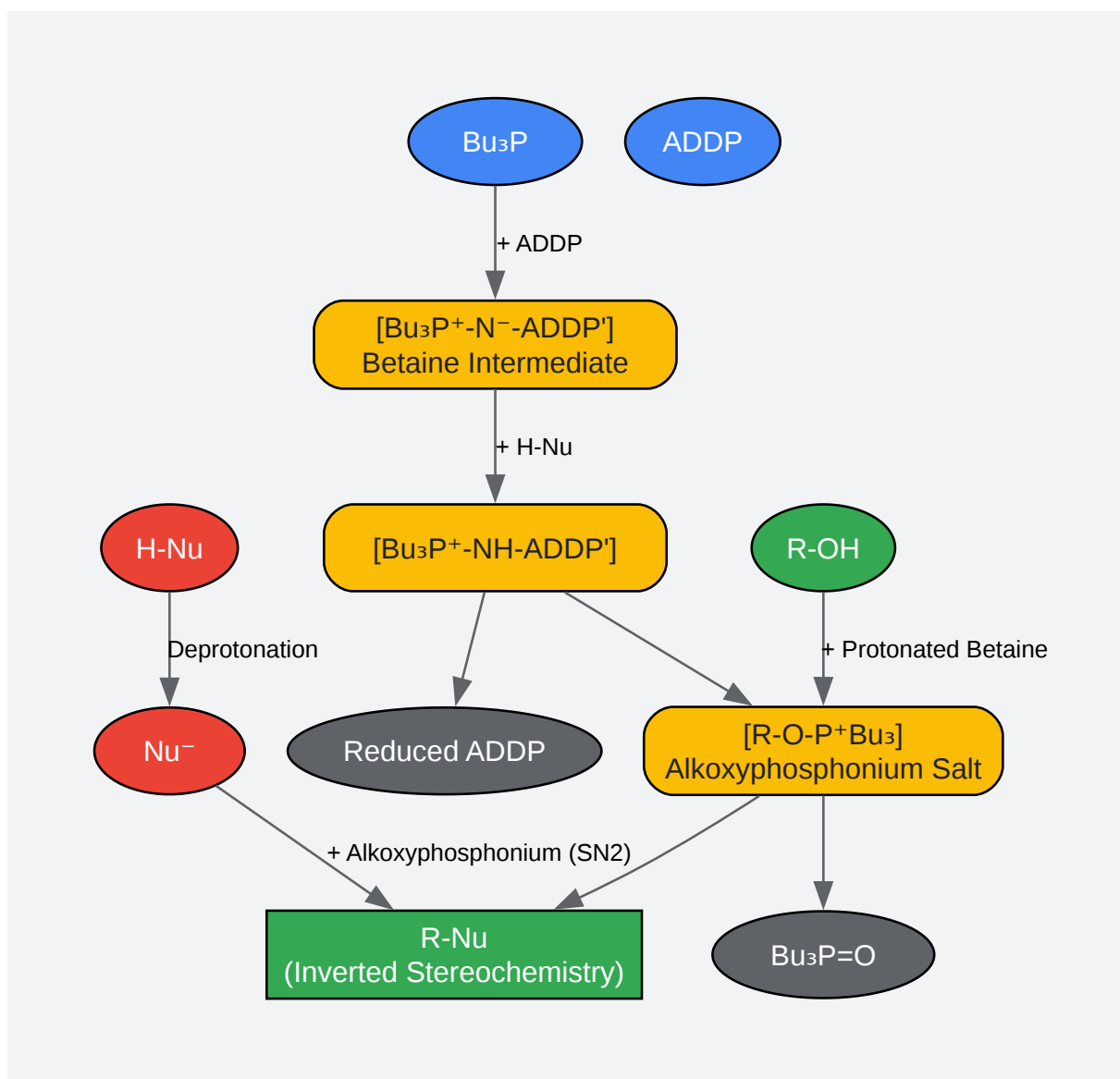
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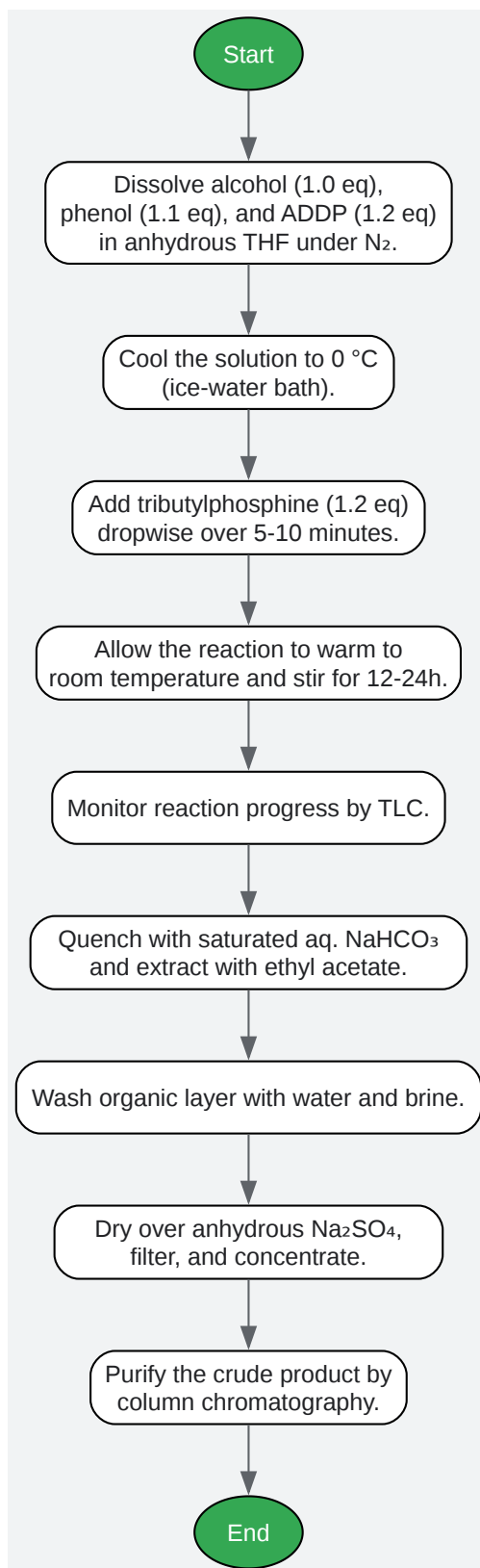
The combination of 1,1'-(azodicarbonyl)dipiperidine (ADDP) and tributylphosphine (TBP) constitutes a powerful reagent system, primarily utilized as a modification of the classic Mitsunobu reaction.^[1] This system offers significant advantages over the traditional triphenylphosphine (TPP) and diethyl azodicarbonyl (DEAD) or diisopropyl azodicarboxylate (DIAD) pairing, expanding the scope and efficiency of this versatile C-O, C-S, C-N, and C-C bond-forming reaction.^[2]

The primary advantage of the ADDP/TBP system lies in its ability to facilitate reactions with weakly acidic nucleophiles.^{[1][3]} Standard Mitsunobu conditions using DEAD are generally effective for pronucleophiles with a pKa lower than 11.^[3] For less acidic substrates, such as certain phenols or nitrogen heterocycles, the reaction often fails or produces significant byproducts.^[1] This is because the betaine intermediate formed from DEAD and TPP is not basic enough to efficiently deprotonate the pronucleophile.^{[1][4]} ADDP, with its electron-donating piperidine rings, forms a more basic intermediate upon reaction with a phosphine, thereby broadening the scope of the Mitsunobu reaction to include these challenging substrates.^{[1][5]}

Tributylphosphine is often paired with ADDP as it is a more nucleophilic and basic phosphine compared to triphenylphosphine, further enhancing the reactivity of the system.^{[3][5]} This combination has proven effective in a range of synthetic applications, including the formation of ethers, esters, azides, and other functional groups, often with high yields and stereochemical inversion at the alcohol center.^{[1][2][6]} The ADDP/TBP system is particularly valuable in medicinal chemistry and the synthesis of complex molecules where mild conditions and broad substrate tolerance are essential.^{[5][6]}







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References

- [1. ADDP and PS-PPh₃: an efficient Mitsunobu protocol for the preparation of pyridine ether PPAR agonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. 1,1'-\(Azodicarbonyl\)dipiperidine \(ADDP\) \[commonorganicchemistry.com\]](#)
- [4. Mitsunobu_reaction \[chemeurope.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. srinichem.com \[srinichem.com\]](#)
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